

# Dichloroglyoxime safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dichloroglyoxime*

Cat. No.: *B8113669*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **Dichloroglyoxime**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and should not be considered a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the most current SDS from your supplier and adhere to all applicable local, state, and federal regulations.

## Introduction

**Dichloroglyoxime** (CAS No: 2038-44-0) is a versatile chemical intermediate used in the synthesis of various organic compounds, including nitrogen-rich heterocyclic compounds, and as a ligand in coordination chemistry.<sup>[1][2]</sup> Its reactivity also lends it to applications in biochemical research, where it has been identified as an antimicrobial agent and an enzyme inhibitor.<sup>[1]</sup> This guide provides a comprehensive overview of the known safety and handling precautions for **dichloroglyoxime** to ensure its safe use in a laboratory and research setting.

## Hazard Identification and Classification

There is conflicting information regarding the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification of **dichloroglyoxime**. Researchers should handle this chemical with caution, assuming the more stringent classification is accurate.

- Classification 1: One safety data sheet classifies **dichloroglyoxime** with the following hazards<sup>[3]</sup><sup>[4]</sup>:
  - Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
  - Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
  - Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
  - Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.
- Classification 2: Other sources state that the product does not meet the criteria for classification in any hazard class according to Regulation (EC) No 1272/2008.<sup>[5]</sup>

Due to these discrepancies, it is prudent to handle **dichloroglyoxime** as a hazardous substance.

Signal Word: Warning<sup>[3]</sup>

Hazard Pictograms:

## Physical and Chemical Properties

A summary of the physical and chemical properties of **dichloroglyoxime** is provided in the table below.

Property	Value	Reference(s)
CAS Number	2038-44-0	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	156.95 - 156.96 g/mol	<a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White to pale yellow or orange crystalline powder	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	202-213°C (with decomposition)	<a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	335°C	<a href="#">[7]</a>
Density	1.8 g/cm <sup>3</sup>	<a href="#">[7]</a>
Vapor Pressure	No data available	<a href="#">[5]</a>
Solubility	Soluble in water.	<a href="#">[8]</a>

## Toxicological Information

Detailed toxicological data for **dichloroglyoxime** is largely unavailable in public literature. Most safety data sheets report "no data available" for key toxicological endpoints.

Toxicological Endpoint	Data	Reference(s)
Acute Oral Toxicity (LD50)	No specific value available. Classified as Category 4 (H302), which generally corresponds to an LD50 range of 300-2000 mg/kg for rats.	[3]
Acute Dermal Toxicity (LD50)	No data available	[5]
Acute Inhalation Toxicity (LC50)	No data available	[5]
Skin Corrosion/Irritation	Classified as causing skin irritation (Category 2).	[3]
Serious Eye Damage/Irritation	Classified as causing serious eye irritation (Category 2A).	[3]
Respiratory or Skin Sensitization	No data available	[5]
Germ Cell Mutagenicity	No data available	[5]
Carcinogenicity	No data available	[5]
Reproductive Toxicity	No data available	[5]
STOT-Single Exposure	May cause respiratory irritation.	[3]
STOT-Repeated Exposure	No data available	[5]
Aspiration Hazard	No data available	[5]

Mechanism of Action: One source describes **dichloroglyoxime** as an antimicrobial agent that can chlorinate proteins. It has also been identified as a reversible, uncompetitive inhibitor of the enzyme lysozyme.[1]

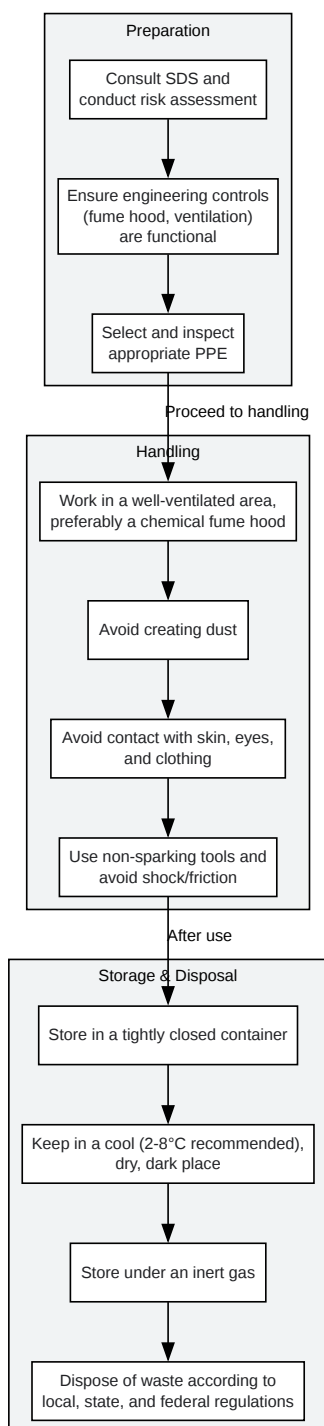
## Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.[9]

- Chemical Stability: Stable under proper conditions.[5]
- Possibility of Hazardous Reactions: May explosively decompose upon heating, shock, or friction.[5] The chlorination of its precursor, glyoxime, is a highly exothermic reaction, suggesting that **dichloroglyoxime** itself may be thermally sensitive.[1]
- Conditions to Avoid: Heat, sparks, open flames, shock, and friction.[5] It is also noted to be moisture-sensitive.
- Incompatible Materials: No specific data available, but avoid strong oxidizing agents.
- Hazardous Decomposition Products: Upon combustion, it may produce poisonous fumes, including carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen chloride.[5]

## Safe Handling and Storage

Workflow for Safe Handling:



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **dichloroglyoxime**.

Handling Precautions:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[\[3\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[5\]](#)
- Avoid shock and friction.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Some suppliers recommend a storage temperature of 2-8°C.[\[7\]](#)
- Store in a cool, dark place.[\[5\]](#)
- It is recommended to store under an inert gas.[\[5\]](#)

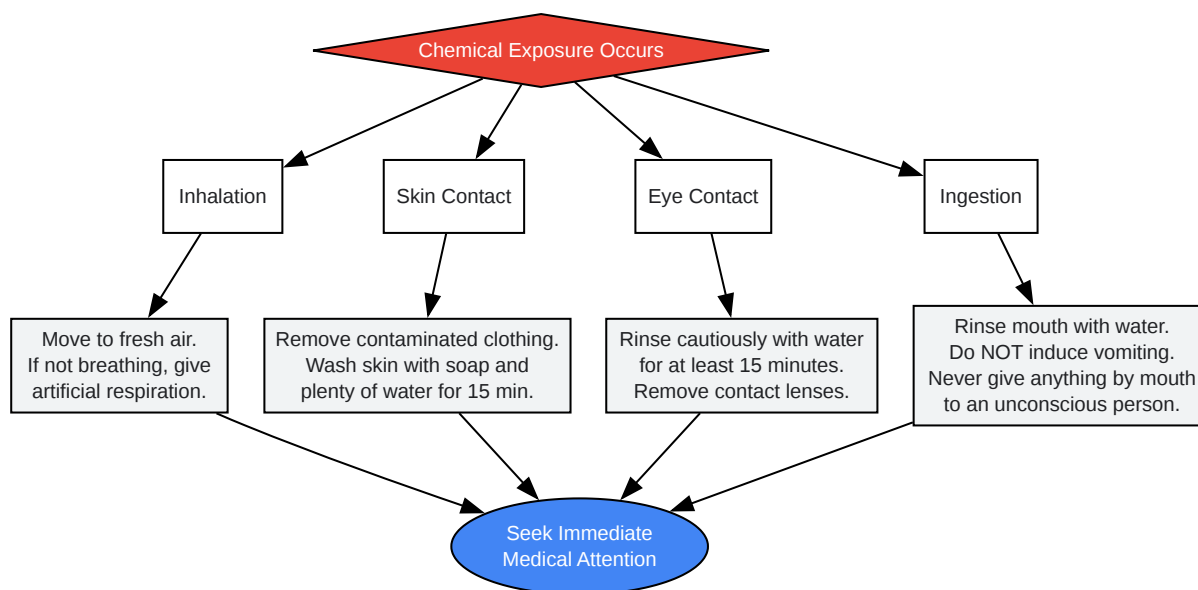
## Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Reference(s)
Eye/Face	Safety glasses with side-shields or goggles. A face shield may be required depending on the situation. Use equipment tested and approved under standards such as NIOSH (US) or EN 166 (EU).	<a href="#">[3]</a> <a href="#">[5]</a>
Skin	Protective gloves (e.g., nitrile rubber). Handle with gloves and use proper glove removal technique. Wear protective clothing, such as a lab coat. Protective boots may be necessary.	<a href="#">[3]</a> <a href="#">[5]</a>
Respiratory	A dust respirator should be used if dust or aerosols are generated. Follow local and national regulations for respirator use.	<a href="#">[5]</a>

## Emergency Procedures

Emergency Response Workflow:





[Click to download full resolution via product page](#)

Caption: Emergency first aid procedures for **dichloroglyoxime** exposure.

#### First-Aid Measures:

- General Advice: Consult a physician and show them the safety data sheet. Move out of the dangerous area.[3]
- Inhalation: Remove the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.[3][10]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice. [3][10]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[3][11] Rinse the mouth with water and seek immediate medical attention.[3]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
- Special Hazards: May explode if heated.[5] Thermal decomposition can release irritating and toxic gases, including carbon oxides, nitrogen oxides, and hydrogen chloride.[5]
- Advice for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3] Fight the fire remotely due to the risk of explosion.[5] Use water spray to keep fire-exposed containers cool.[5]

#### Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[3] Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation and breathing dust, vapors, mist, or gas.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Methods for Cleaning Up: Sweep up and shovel the material.[3] Pick up and arrange disposal without creating dust.[3] Keep in suitable, closed containers for disposal.[3]

## Experimental Protocols

Detailed, publicly available experimental protocols for the safety and toxicity testing of **dichloroglyoxime** are scarce. The toxicological data presented in safety data sheets are typically derived from standardized tests (e.g., OECD guidelines) conducted by or for the manufacturer. These detailed study reports are generally not published in the public domain.

One study describes a method for the synthesis of **dichloroglyoxime** that avoids the use of highly toxic chlorine gas by using N-chlorosuccinimide in DMF.[1] While this is a synthetic protocol, it highlights a "greener" and safer approach to handling related chemistry, which is a key principle of modern laboratory safety.

## Conclusion

**Dichloroglyoxime** is a valuable research chemical that must be handled with appropriate caution. The primary hazards are associated with its potential for oral toxicity, skin and eye irritation, and respiratory irritation. There is also a significant risk of explosive decomposition under conditions of heat, shock, or friction. The conflicting GHS classifications in available literature underscore the importance of a conservative approach to safety. Adherence to the handling, storage, and emergency procedures outlined in this guide, in conjunction with the supplier's safety data sheet and a thorough risk assessment, is essential for the safe utilization of **dichloroglyoxime** in a research environment. The significant gaps in toxicological data should be noted, and all personnel should treat the substance as having unknown hazards in addition to those that are documented.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dichloroglyoxime|2038-44-0|Research Chemical [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. angenechemical.com [angenechemical.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Dichloroglyoxime | C<sub>2</sub>H<sub>2</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>2</sub> | CID 135507761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Dichloroglyoxime | 2038-44-0 [chemicalbook.com]
- 8. Cas 2038-44-0,Dichloroglyoxime | lookchem [lookchem.com]
- 9. Page loading... [guidechem.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 11. chemicalbook.com [chemicalbook.com]

- To cite this document: BenchChem. [Dichloroglyoxime safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8113669#dichloroglyoxime-safety-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)